

Technical Guide: 4-Benzylbenzenesulfonamide and Related Compounds

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Compound of Interest

Compound Name: 4-Benzylbenzenesulfonamide

Cat. No.: B074311

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide addresses the chemical identifiers and synthetic methodologies related to **4-Benzylbenzenesulfonamide**. Initial database searches indicate that the specific isomeric structure of **4-Benzylbenzenesulfonamide**, where a benzyl group is directly attached to the 4th position of the benzene ring of a benzenesulfonamide moiety, is not readily indexed with a unique CAS number or other standard chemical identifiers in major public databases. Searches predominantly yield data for isomers where the benzyl group is located on the nitrogen atom of the sulfonamide group or the amino group of a related structure.

This guide will provide a detailed overview of the chemical identifiers for these closely related, and often confused, compounds. Furthermore, it will present an experimental protocol for the synthesis of a representative N-benzylated sulfonamide, offering valuable insights into the synthetic routes for this class of compounds.

Chemical Identifiers of Related Benzylbenzenesulfonamide Isomers

Due to the limited availability of data for **4-Benzylbenzenesulfonamide**, the following table summarizes the chemical identifiers for two common, structurally related isomers. It is crucial for researchers to distinguish between these isomers to ensure the correct compounds are used in their studies.

Identifier	4-Amino-N-benzylbenzene-1-sulfonamide	4-((Phenylmethyl)amino)benzenesulfonamide
CAS Number	1709-54-2[1]	104-22-3[2]
PubChem CID	66909[1]	2755709[2]
IUPAC Name	4-amino-N-benzylbenzenesulfonamide[1]	4-(benzylamino)benzenesulfonamide[2]
SMILES	<chem>C1=CC=C(C=C1)CNS(=O)(=O)C2=CC=C(C=C2)N</chem> [1]	<chem>C1=CC=C(C=C1)CNC2=CC=C(C=C2)S(=O)(=O)N</chem> [2]
InChI	InChI=1S/C13H14N2O2S/c14-12-6-8-13(9-7-12)18(16,17)15-10-11-4-2-1-3-5-11/h1-9,15H,10,14H2[1]	InChI=1S/C13H14N2O2S/c14-18(16,17)13-8-6-12(7-9-13)15-10-11-4-2-1-3-5-11/h1-9,15H,10H2,(H2,14,16,17)[2]
InChIKey	ZHKXBELKPQXYEH-UHFFFAOYSA-N[1]	HLIBJQGJVDHCNB-UHFFFAOYSA-N[2]
Molecular Formula	C13H14N2O2S[1]	C13H14N2O2S[2]
Molecular Weight	262.33 g/mol [1]	262.33 g/mol [2]

Experimental Protocols: Synthesis of N-Benzyl-4-methylbenzenesulfonamide

While a specific protocol for **4-Benzylbenzenesulfonamide** is not available, the synthesis of the related compound, N-benzyl-4-methylbenzenesulfonamide, provides a relevant and detailed experimental methodology for the N-alkylation of sulfonamides. This procedure can be adapted for the synthesis of other N-substituted sulfonamides.

Reaction: Synthesis of 4-methyl-N-(4-methylbenzyl)benzenesulfonamide[3]

Materials:

- p-Toluenesulfonyl chloride

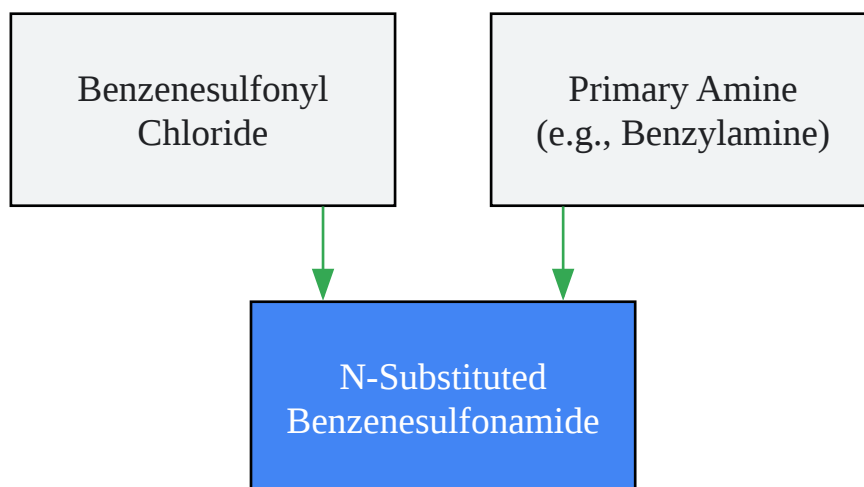
- 4-Methylbenzylamine
- Pyridine
- Dichloromethane (degassed)
- 5 M HCl
- Water

Procedure:

- To a stirring mixture of 4-methylbenzylamine (0.75 ml, 5.90 mmol) and pyridine (0.48 ml, 5.90 mmol) in 10 ml of degassed dichloromethane, add p-toluenesulfonyl chloride (1.00 g, 5.25 mmol) dropwise under a nitrogen atmosphere.[3]
- Stir the reaction mixture at room temperature for 24 hours under a nitrogen atmosphere.[3]
- Acidify the mixture with 5 M HCl and dilute with 15 ml of dichloromethane.[3]
- Wash the organic phase with water.[3]
- Combine the aqueous layers and back-extract with dichloromethane (10 ml).[3]
- The resulting product can then be purified and characterized using standard laboratory techniques.

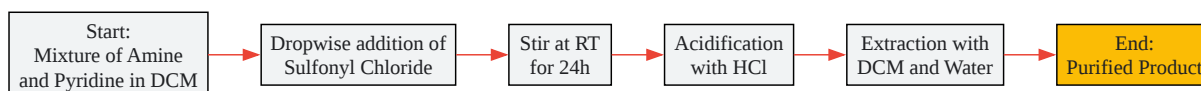
Visualizing Synthetic Pathways

The following diagrams, generated using the DOT language, illustrate the general synthetic workflow for the preparation of N-substituted benzenesulfonamides, which is a common theme among the identified related compounds.



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Caption: General synthesis of N-substituted benzenesulfonamides.



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Caption: Experimental workflow for sulfonamide synthesis.

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References

- 1. 4-amino-N-benzylbenzene-1-sulfonamide | C₁₃H₁₄N₂O₂S | CID 66909 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-((Phenylmethyl)amino)benzenesulfonamide | C₁₃H₁₄N₂O₂S | CID 2755709 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. Crystal structure of 4-methyl-N-(4-methylbenzyl)benzenesulfonamide - PMC
[pmc.ncbi.nlm.nih.gov]
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[https://www.benchchem.com/product/b074311#4-benzylbenzenesulfonamide-cas-number-and-chemical-identifiers]

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